

Technical Support Guide: Recrystallization of 3-Bromo-5-isopropoxyaniline HCl

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Compound of Interest

Compound Name: 3-Bromo-5-(propan-2-yloxy)aniline
hydrochloride

CAS No.: 1376298-90-6

Cat. No.: B2664692

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Executive Summary & Molecular Context[1]

3-Bromo-5-isopropoxyaniline Hydrochloride is a critical intermediate, often utilized in the synthesis of ALK or EGFR kinase inhibitors (e.g., analogs of Ceritinib).

The Challenge: This molecule presents a dichotomy in solubility:

- **Lipophilic Domain:** The 3-bromo and 5-isopropoxy substituents significantly increase solubility in non-polar organic solvents compared to unsubstituted aniline.
- **Ionic Domain:** The hydrochloride salt moiety demands polar protic solvents for dissolution.

Common Failure Mode: Users frequently report "oiling out" (liquid-liquid phase separation) rather than crystallization. This occurs because the lipophilic substituents lower the melting point of the solvated salt, causing it to precipitate as a supersaturated oil before organizing into a crystal lattice.

Solvent System Optimization

Do not rely on a single "magic solvent." The optimal system depends on your specific impurity profile. Based on the lipophilic/ionic balance of this molecule, we recommend the following solvent systems.

Primary Recommendation: The "Acidified Alcohol" Method

To prevent the dissociation of the HCl salt (which leads to the formation of the free base and subsequent oiling out), the recrystallization solvent must contain a trace of free acid.

Solvent System	Role	Ratio (v/v)	Technical Notes
Ethanol (Abs.) + 1% conc. HCl	Solvent	N/A	Best Balance. Ethanol dissolves the salt hot but sparingly cold. The trace HCl suppresses hydrolysis.
Isopropanol (IPA)	Solvent	N/A	Alternative. Lower solubility than EtOH; good for high-yield recovery but requires higher temperatures.
EtOH / Ethyl Acetate	Solvent / Anti-solvent	1:3 to 1:5	High Purity. Dissolve in min. hot EtOH, then slowly add hot EtOAc until turbid.
EtOH / Heptane	Solvent / Anti-solvent	1:2	Aggressive. Heptane forces precipitation strongly. Risk of oiling out is higher.

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Critical Warning: Avoid pure water. While aniline HCl salts are water-soluble, the 3-bromo-5-isopropoxy substitution makes this specific salt significantly hydrophobic. Recrystallization from water often yields a gummy, hydrated mass rather than defined needles.

Solvent Screening Protocol (Small Scale)

Before committing the entire batch, perform this test with 100 mg of crude material:

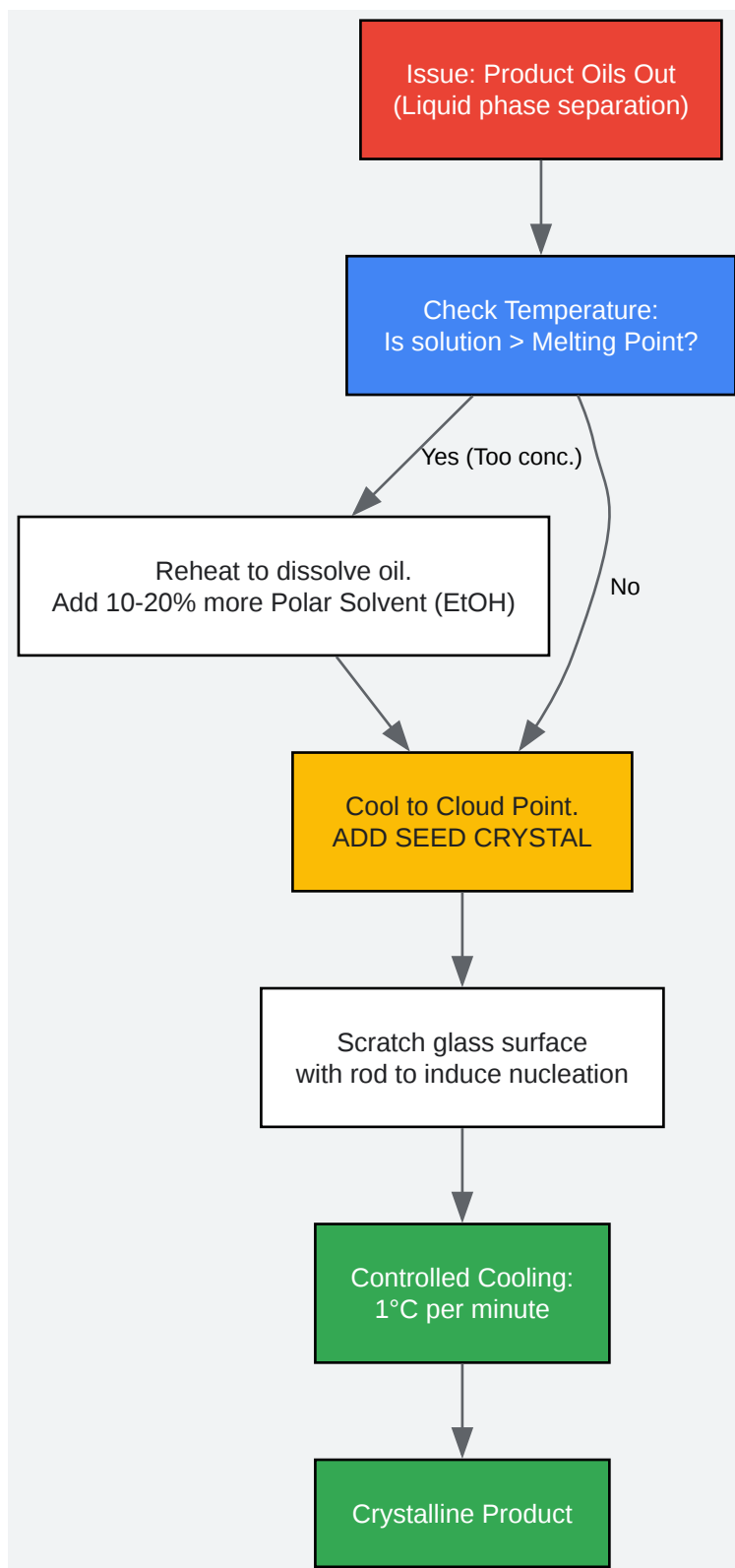
- Place 100 mg in a test tube.
- Add 0.5 mL Ethanol. Heat to boiling.
- If insoluble, add solvent in 0.1 mL increments until dissolved.
- Observation: If the solution is dark/black, oxidation has occurred (see Section 4: Color Removal).
- Cool slowly to RT.
 - Crystals? → Success.
 - No Crystals? → Add Ethyl Acetate dropwise until cloudy, then cool.
 - Oil? → Reheat and add more Ethanol (solvent), then cool slower.

Troubleshooting Logic: The "Oiling Out" Rescue

Oiling out is the most frequent complaint with this intermediate. It traps impurities and prevents purification.

Diagnostic Workflow: Oiling Out Rescue

Use the following logic flow to recover a batch that has oiled out.



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Figure 1: Decision matrix for rescuing a batch that has separated as an oil.

Key Rescue Step: If oiling persists, the solution is likely too rich in the anti-solvent (e.g., Heptane/EtOAc). Add more Ethanol to redissolve the oil, then cool very slowly.

Detailed Experimental Protocol

Objective: Purify 10g of crude 3-Bromo-5-isopropoxyaniline HCl.

Materials

- Crude 3-Bromo-5-isopropoxyaniline HCl (10g)
- Solvent: Absolute Ethanol (acidified with 1 mL conc. HCl per 100 mL)
- Anti-solvent: Ethyl Acetate (EtOAc)
- Activated Charcoal (Norit) - Optional for decolorization

Step-by-Step Procedure

- Dissolution:
 - Place 10g crude solid in a 250 mL Erlenmeyer flask.
 - Add 30 mL Acidified Ethanol.
 - Heat to gentle reflux (approx. 78°C).
 - Note: If solid remains, add Ethanol in 5 mL portions until fully dissolved. Total volume should not exceed 60 mL.
- Decolorization (If dark brown/black):
 - Remove from heat briefly.[\[1\]](#)
 - Add 0.5g Activated Charcoal.
 - Boil for 2-3 minutes.

- Hot Filtration: Filter immediately through a pre-warmed Celite pad or sintered glass funnel to remove charcoal.
- Crystallization Setup:
 - Return filtrate to a clean flask. Bring back to a boil.
 - Anti-Solvent Addition: Slowly add hot Ethyl Acetate (approx. 10-20 mL) until a faint, persistent turbidity (cloudiness) appears.
 - Clearing: Add 1-2 mL of Ethanol to just clear the turbidity.
- Crystal Growth:
 - Remove from heat.[\[1\]](#) Cover flask with foil (exclude light).
 - Allow to cool to Room Temperature (RT) undisturbed for 2 hours.
 - Optimization: Once at RT, place in an ice bath (0-4°C) for 1 hour to maximize yield.
- Isolation:
 - Filter the white/off-white needles using vacuum filtration.
 - Wash: Wash the cake with 2 x 10 mL of cold EtOAc/EtOH (3:1 mixture).
 - Drying: Dry in a vacuum oven at 40°C for 4 hours. (Avoid high heat >60°C to prevent HCl loss).

Frequently Asked Questions (FAQs)

Q1: My product turned pink/red during drying. What happened?

- Cause: Anilines are prone to air-oxidation, forming colored quinoid impurities.
- Fix: Ensure the salt is fully formed (free amines oxidize faster). Dry under vacuum or Nitrogen atmosphere. Store in the dark.

Q2: Can I use water as a co-solvent?

- Answer: Use with caution. While standard aniline HCl recrystallizes well from water/ethanol, the isopropoxy and bromo groups make this molecule hydrophobic. Excess water may cause the salt to hydrolyze or oil out. Keep water content <10% or avoid it entirely in favor of EtOAc.

Q3: I lost the HCl salt and recovered the free base. Why?

- Cause: Heating in a solvent that is too basic or neutral for too long can cause dissociation, especially if the HCl is volatile.
- Fix: Always add 1-2 drops of concentrated HCl to your ethanol solvent before heating. This "Common Ion Effect" suppresses dissociation.

Q4: The melting point is broad (e.g., 180-195°C). Is it impure?

- Answer: Likely yes, or it is wet.[2] Salts retain solvent tenaciously. Ensure the sample is dried under high vacuum (< 10 mbar) at 45°C for at least 6 hours before MP determination.

References

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